

Application Note: NMR Spectroscopic Characterization of 9(Z),12(Z)-Linoleyl Acetate

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Compound of Interest

Compound Name: 9(Z),12(Z)-Linoleyl acetate

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Introduction

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful and non-destructive analytical technique for the structural elucidation and purity assessment of organic molecules. This application note provides a detailed protocol and corresponding spectral data for the characterization of **9(Z),12(Z)-Linoleyl acetate**, a fatty acid ester of significant interest in various fields, including the development of pharmaceuticals and fine chemicals. The combination of ^1H and ^{13}C NMR spectroscopy allows for the unambiguous assignment of all proton and carbon signals, confirming the identity and stereochemistry of the molecule.

Data Presentation

The expected chemical shifts for **9(Z),12(Z)-Linoleyl acetate** are summarized in the tables below. These values are based on the analysis of structurally similar compounds, including linoleic acid and other long-chain alkyl acetates.

Table 1: ^1H NMR Spectral Data for 9(Z),12(Z)-Linoleyl Acetate (500 MHz, CDCl_3)

Atom Number	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
20	2.05	s	-	3H	$\text{CH}_3\text{-C(O)O-}$
1'	4.06	t	6.7	2H	$\text{-O-CH}_2\text{-}$
9, 10, 12, 13	5.30 - 5.45	m	-	4H	-CH=CH-
11	2.77	t	6.8	2H	$\text{=CH-CH}_2\text{-CH=}$
8, 14	2.04	q	7.0	4H	$\text{-CH}_2\text{-CH=}$
2'	1.62	p	7.0	2H	$\text{-O-CH}_2\text{-CH}_2\text{-}$
3', 7, 15	1.25 - 1.40	m	-	14H	$\text{-(CH}_2\text{)}_7\text{-}$
18	0.89	t	7.0	3H	$\text{-CH}_2\text{-CH}_3$

Table 2: ^{13}C NMR Spectral Data for 9(Z),12(Z)-Linoleyl Acetate (125 MHz, CDCl_3)

Atom Number	Chemical Shift (δ , ppm)	Assignment
19	171.1	-C(O)O-
9, 10, 12, 13	127.9 - 130.2	-CH=CH-
1'	64.6	$\text{-O-CH}_2\text{-}$
2'-7', 15-17	22.6 - 31.5	$\text{-(CH}_2\text{)}_n\text{-}$
11	25.6	$\text{=CH-CH}_2\text{-CH=}$
8, 14	27.2	$\text{-CH}_2\text{-CH=}$
20	21.0	$\text{CH}_3\text{-C(O)O-}$
18	14.1	$\text{-CH}_2\text{-CH}_3$

Experimental Protocols

A detailed methodology for the NMR analysis of **9(Z),12(Z)-Linoleyl acetate** is provided below.

Sample Preparation

- **Sample Purity:** Ensure the **9(Z),12(Z)-Linoleyl acetate** sample is of high purity (>99%). If necessary, purify the sample using flash column chromatography.
- **Solvent Selection:** Use deuterated chloroform (CDCl_3) as the solvent for NMR analysis. Ensure the solvent is free from moisture.
- **Concentration:** Accurately weigh 5-10 mg of the purified sample for ^1H NMR and 20-50 mg for ^{13}C NMR.
- **Dissolution:** Dissolve the sample in approximately 0.6-0.7 mL of CDCl_3 in a clean, dry vial.
- **Transfer:** Using a Pasteur pipette with a cotton wool plug to filter out any particulate matter, transfer the solution into a 5 mm NMR tube.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).

NMR Data Acquisition

- **Instrumentation:** Utilize a 500 MHz (or higher) NMR spectrometer equipped with a 5 mm probe.
- **^1H NMR Parameters:**
 - **Pulse Program:** Standard single-pulse sequence.
 - **Spectral Width:** -2 to 12 ppm.
 - **Acquisition Time:** ~3 seconds.
 - **Relaxation Delay:** 2 seconds.
 - **Number of Scans:** 16-64 scans.

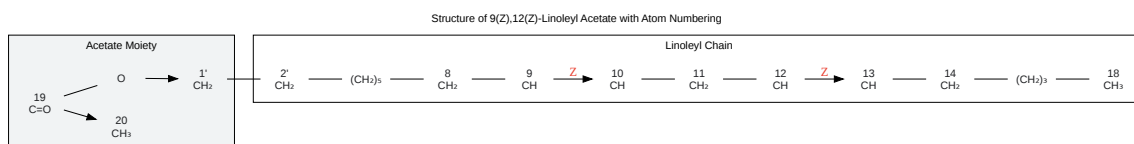
- Temperature: 298 K.
- ¹³C NMR Parameters:
 - Pulse Program: Proton-decoupled pulse sequence (e.g., zgpg30).
 - Spectral Width: 0 to 200 ppm.
 - Acquisition Time: ~1.5 seconds.
 - Relaxation Delay: 2 seconds.
 - Number of Scans: 1024-4096 scans.
 - Temperature: 298 K.

Data Processing and Analysis

- Fourier Transformation: Apply an exponential window function with a line broadening of 0.3 Hz for ¹H and 1.0 Hz for ¹³C spectra before Fourier transformation.
- Phasing and Baseline Correction: Manually phase the spectra and apply an automatic baseline correction.
- Referencing: Calibrate the chemical shift scale using the TMS signal at 0.00 ppm for both ¹H and ¹³C spectra.
- Peak Picking and Integration: Identify all significant peaks and integrate the signals in the ¹H NMR spectrum to determine the relative proton ratios.
- Structural Assignment: Assign the signals to the corresponding protons and carbons in the **9(Z),12(Z)-Linoleyl acetate** structure using the tabulated data and correlation spectra (e.g., COSY, HSQC) if necessary for unambiguous assignment.

Visualization

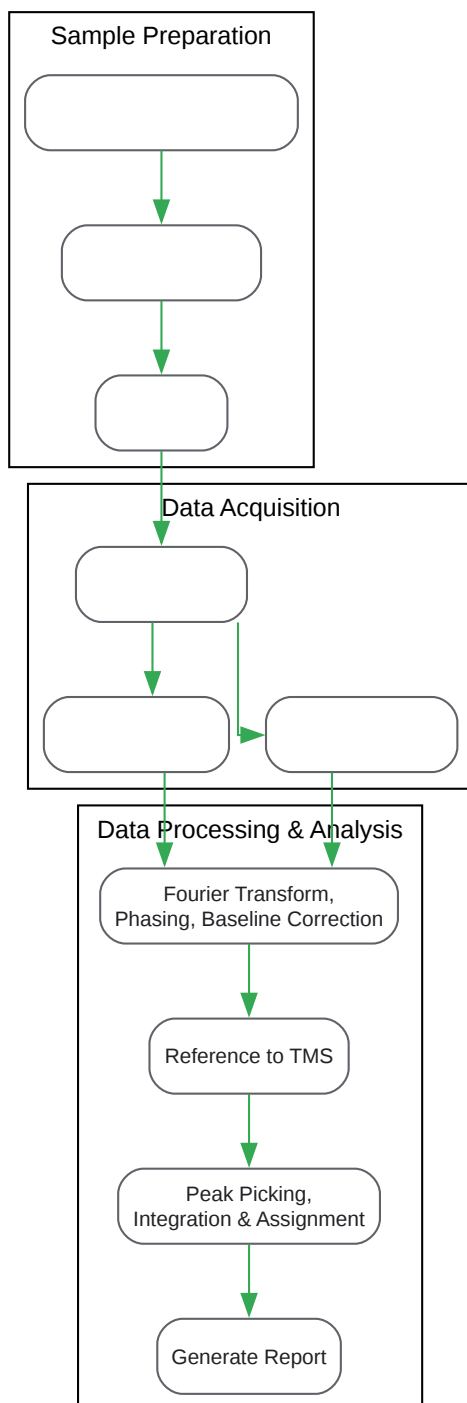
The following diagrams illustrate the structure of **9(Z),12(Z)-Linoleyl acetate** with atom numbering for NMR assignment and the general workflow for its characterization.



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Caption: Structure of **9(Z),12(Z)-Linoleyl Acetate** with numbering for NMR assignments.

Experimental Workflow for NMR Characterization



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Caption: Workflow for the NMR characterization of **9(Z),12(Z)-Linoleyl Acetate**.

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